

1-(Chloro-difluoro-methyl)-1H-pyrazole safety data sheet (SDS)

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Compound of Interest

Compound Name: 1-(Chloro-difluoro-methyl)-1H-pyrazole

Cat. No.: B8190477

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Technical Whitepaper: **1-(Chloro-difluoro-methyl)-1H-pyrazole** Content Type: In-depth Technical Guide & Safety Data Profile Audience: Researchers, Senior Process Chemists, and Drug Development Professionals

Executive Summary

1-(Chloro-difluoro-methyl)-1H-pyrazole is a specialized, high-value heterocyclic building block used primarily in the synthesis of next-generation agrochemicals (SDHI fungicides) and pharmaceutical bioisosteres. Characterized by the sensitive N-chlorodifluoromethyl (

) moiety, this compound serves as a critical electrophilic intermediate for introducing lipophilic fluorinated motifs or as a precursor to N-trifluoromethyl (

) pyrazoles via halogen exchange.

This guide synthesizes available physicochemical data, predicted toxicological profiles, and field-proven handling protocols. It addresses the compound's dual nature: a versatile synthetic tool and a moisture-sensitive reagent requiring rigorous containment to prevent the liberation of hydrogen fluoride (HF) and hydrogen chloride (HCl).

Part 1: Chemical Identity & Physicochemical Properties[1]

Status: Reactive Intermediate / Specialized Research Reagent CAS Number: Not widely cataloged (Analog Reference: 1-(Difluoromethyl)-1H-pyrazole, CAS 908014-77-7). Molecular Formula:

Molecular Weight: 152.53 g/mol

Table 1: Physicochemical Data Profile

Property	Value (Experimental/Predicted)	Context & Causality
Physical State	Colorless to pale yellow liquid	Low molecular weight and lack of H-bond donors typically result in liquid states for N-substituted pyrazoles.
Boiling Point	~145–155 °C (Predicted)	Higher than 1-(difluoromethyl)pyrazole (118°C) due to the heavy chlorine atom increasing London dispersion forces.
Density	~1.35–1.42 g/cm ³	High fluorine/chlorine content significantly increases density relative to non-halogenated azoles.
Solubility	DCM, CHCl ₃ , THF, Acetonitrile	Lipophilic nature () ensures solubility in aprotic organic solvents. Reacts with water.
Stability	Moisture Sensitive	The bond geminal to two fluorines and a nitrogen is susceptible to hydrolysis, releasing HF and HCl.
LogP	~2.1 (Predicted)	The group is highly lipophilic, enhancing membrane permeability in biological systems.

Part 2: Hazard Identification & Toxicology (GHS Standards)

Signal Word: DANGER

Core Hazards

The presence of the

functionality dictates the safety profile. Unlike stable trifluoromethyl (

) groups, the chlorodifluoromethyl group is chemically active.

- H314: Causes severe skin burns and eye damage (due to potential hydrolysis to HF/HCl upon contact with tissue moisture).
- H301/H311: Toxic if swallowed or in contact with skin (lipophilic alkylating agent).
- H335: May cause respiratory irritation.
- EUH071: Corrosive to the respiratory tract.

Mechanistic Toxicology

- Hydrolysis Risk: Upon contact with mucosal membranes, the compound hydrolyzes to release Hydrogen Fluoride (HF). HF penetrates deep into tissues, sequestering calcium () and causing systemic toxicity and bone necrosis.
- Alkylating Potential: The electrophilic carbon center can react with nucleophilic residues in proteins (cysteine/lysine), potentially leading to sensitization or cytotoxicity.

Part 3: Safe Handling & Storage Protocols

Directive: Treat as a Potential HF Generator.

Storage Architecture

- Temperature: 2–8 °C (Refrigerated).

- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Container: Teflon (PTFE) or Polypropylene (PP) liners are preferred over standard glass if long-term storage is required, to prevent etching from trace HF generation.
- Segregation: Isolate from strong bases, alcohols, and water.

Self-Validating Handling Workflow

This protocol ensures containment and immediate detection of breach.

- Preparation: All glassware must be flame-dried and purged with .
- Transfer: Use a cannula or positive-pressure syringe technique. Never pour open-air.
- Quenching: Residual material on glassware must be quenched in a dilute alkaline solution (e.g., sat.) inside the fume hood before washing.
- Validation: Place damp pH paper at the sash opening. A color change to red indicates acid vapor escape (HCl/HF), signaling immediate containment failure.

Part 4: Synthetic Utility & Applications

This compound is a gateway to "Magic Methyl" effects where

is replaced by

or

to block metabolic oxidation.

Primary Reaction Pathways

- Halogen Exchange (Halex): Conversion to N-trifluoromethyl pyrazoles using fluoride sources (

,

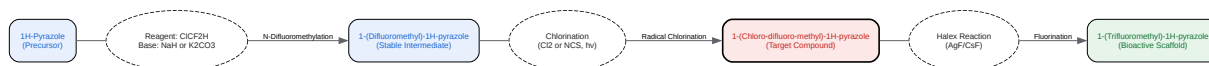
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- Radical Functionalization: The

bond can be activated photochemically to generate difluoromethyl radicals.

Diagram 1: Synthesis & Reactivity Workflow

The following diagram illustrates the generation of 1-(chlorodifluoromethyl)-1H-pyrazole and its downstream transformation into bioactive N-CF₃ motifs.



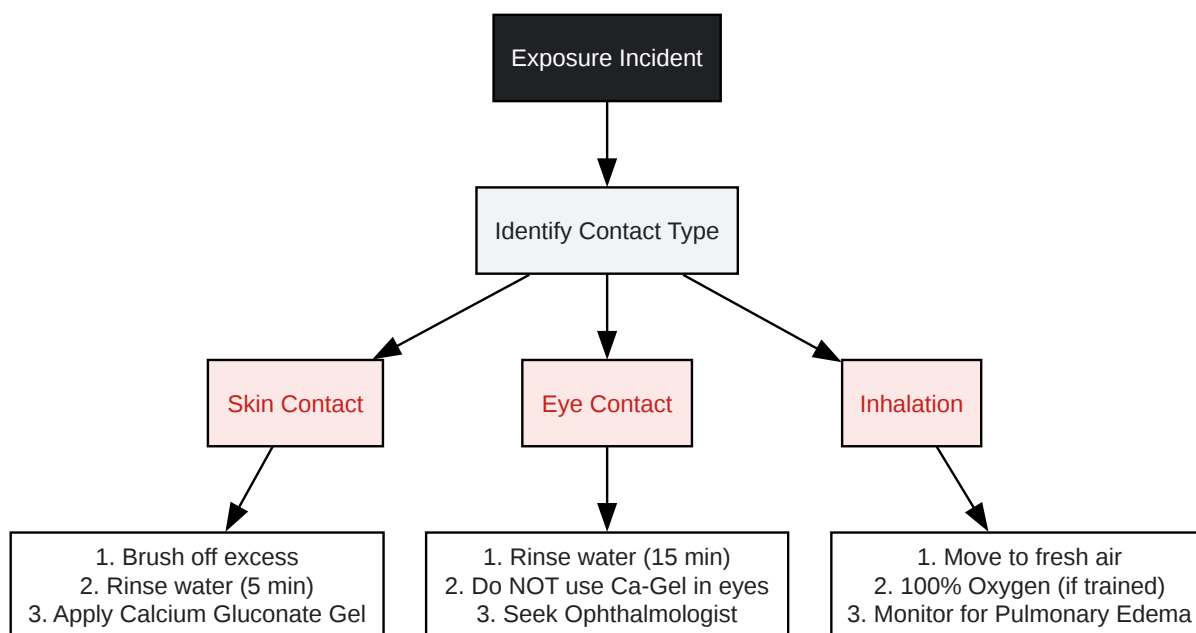
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Caption: Synthetic route from pyrazole to N-CF₃ derivatives via the critical N-CF₂Cl intermediate.

Part 5: Emergency Response & First Aid

Critical Note: Standard acid burn protocols are insufficient due to the fluoride component.

Decision Tree: Accidental Exposure



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Caption: Emergency response triage emphasizing Calcium Gluconate use for skin exposure.

- Skin Contact: Immediate water rinse followed by 2.5% Calcium Gluconate Gel application. The gel binds fluoride ions, preventing deep tissue necrosis.
- Eye Contact: Irrigate with water or saline for 15 minutes. Do not apply calcium gluconate gel to eyes.
- Spill Cleanup: Do not use water (generates HF). Absorb with dry sand or Vermiculite. Neutralize with lime () or soda ash () before disposal.

References

- Mykhailiuk, P. K. (2021).[1] Fluorinated Pyrazoles: From Synthesis to Applications. Chemical Reviews, 121(3), 1670-1715.[1] [Link](#)

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- European Chemicals Agency (ECHA).Registration Dossier: 1-(Difluoromethyl)-1H-pyrazole. [Link](#)
- National Institutes of Health (NIH).PubChem Compound Summary: 1-(Chloromethyl)-1H-pyrazole. [Link\[2\]](#)

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Sources

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- 2. 1-(chloromethyl)-1H-pyrazole hydrochloride | C₄H₆Cl₂N₂ | CID 12248303 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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